

alternative names for "Dimethyl 2,5-dioxocyclohexane-1,4-dicarboxylate"

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Compound of Interest

Compound Name: *Dimethyl 2,5-dioxocyclohexane-1,4-dicarboxylate*

Cat. No.: *B1329662*

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A Technical Guide to Dimethyl 2,5-dioxocyclohexane-1,4-dicarboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dimethyl 2,5-dioxocyclohexane-1,4-dicarboxylate**, a versatile organic compound. This document outlines its alternative names, physicochemical properties, synthesis protocols, and key applications, with a focus on its role in pigment production.

Nomenclature and Identification

Dimethyl 2,5-dioxocyclohexane-1,4-dicarboxylate is known by several alternative names in scientific literature and chemical databases. Its IUPAC name is **dimethyl 2,5-dioxocyclohexane-1,4-dicarboxylate**.^{[1][2]} The most common synonyms are Dimethyl succinylsuccinate and Succinosuccinic acid, dimethyl ester.^{[1][2]} It is also frequently referred to as Dimethyl 2,5-dioxo-1,4-cyclohexanedicarboxylate and abbreviated as DMSS.^{[1][3]}

A comprehensive list of its identifiers is provided in the table below.

Identifier Type	Value
IUPAC Name	dimethyl 2,5-dioxocyclohexane-1,4-dicarboxylate
Synonyms	Dimethyl succinylsuccinate, Succinosuccinic acid, dimethyl ester, Dimethyl 2,5-dioxo-1,4-cyclohexanedicarboxylate, DMSS, Dimethyl 1,4-cyclohexanedione-2,5-dicarboxylate
CAS Number	6289-46-9
Molecular Formula	C ₁₀ H ₁₂ O ₆
Molecular Weight	228.20 g/mol
InChI Key	MHKKFFHWMKEBDW-UHFFFAOYSA-N
SMILES	<chem>COC(=O)C1CC(=O)C(CC1=O)C(=O)OC</chem>
EC Number	228-528-9
PubChem CID	94866

Physicochemical Properties

Dimethyl 2,5-dioxocyclohexane-1,4-dicarboxylate is a white to light yellow-green fine crystalline powder at room temperature.^[4] A summary of its key physicochemical properties is presented below.

Property	Value
Physical State	Solid
Melting Point	154-157 °C ^[5]
Boiling Point	330 °C (estimate) ^[6]
Density	1.306 g/cm ³ ^[7]
Water Solubility	0.0016 g/L ^{[1][8]}
Assay	≥98.0% (HPLC) ^[5]

Synthesis and Experimental Protocols

The primary synthesis route for **Dimethyl 2,5-dioxocyclohexane-1,4-dicarboxylate** involves the self-condensation of dimethyl succinate in the presence of a strong base, such as sodium methoxide.^[6] This reaction is a form of the Dieckmann condensation.

General Synthesis Protocol

A common method for the laboratory synthesis of **Dimethyl 2,5-dioxocyclohexane-1,4-dicarboxylate** is detailed below, based on established procedures.

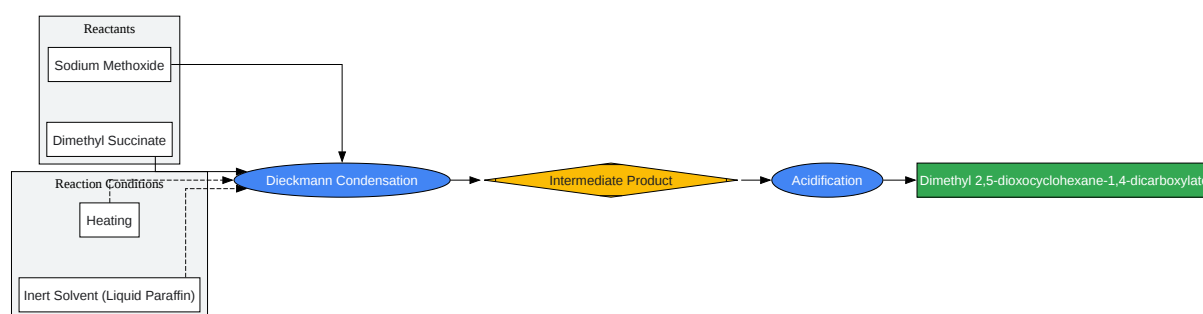
Materials:

- Dimethyl succinate
- Sodium methoxide
- Inert solvent (e.g., liquid paraffin)
- Methanol
- Acid for neutralization (e.g., sulfuric acid)

Procedure:

- Dimethyl succinate and an inert solvent such as liquid paraffin are added to a reaction vessel equipped with a stirrer, thermometer, and condenser.
- The mixture is heated under an inert atmosphere (e.g., nitrogen).
- A solution of sodium methoxide in methanol is added dropwise to the heated mixture while maintaining the reaction temperature.
- After the addition is complete, the reaction mixture is stirred for several hours to ensure the completion of the condensation reaction.
- The resulting product mixture is then cooled.

- Acidification of the mixture is carried out by the addition of an acid, which leads to the precipitation of the crude product.
- The solid product is isolated by suction filtration and washed with a suitable solvent to remove impurities.
- The crude product is then dried to yield **Dimethyl 2,5-dioxocyclohexane-1,4-dicarboxylate**. This process typically yields a product with a purity of over 99.5%.^[9]



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Synthesis of **Dimethyl 2,5-dioxocyclohexane-1,4-dicarboxylate**.

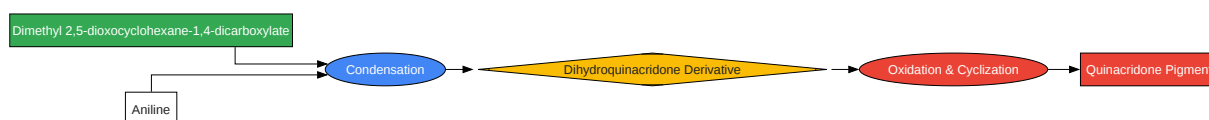
Applications in Organic Synthesis

Dimethyl 2,5-dioxocyclohexane-1,4-dicarboxylate is a key intermediate in the synthesis of various organic molecules, most notably high-performance quinacridone pigments.^{[3][10]}

These pigments, such as Pigment Red 122 and Pigment Violet 19, are widely used in paints, inks, and plastics due to their excellent color fastness and durability.

Role in Quinacridone Pigment Synthesis

The synthesis of quinacridone pigments involves the condensation of **Dimethyl 2,5-dioxocyclohexane-1,4-dicarboxylate** with anilines, followed by an oxidation and cyclization reaction.



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General workflow for the synthesis of quinacridone pigments from DMSS.

Conclusion

Dimethyl 2,5-dioxocyclohexane-1,4-dicarboxylate, also known as Dimethyl succinylsuccinate or DMSS, is a valuable and versatile intermediate in organic synthesis. Its well-defined physicochemical properties and established synthesis protocols make it a reliable building block for complex molecules. The primary application of this compound lies in the production of high-performance quinacridone pigments, highlighting its industrial significance. This guide provides essential technical information to support researchers and professionals in the fields of chemistry and materials science.

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